

Comparative Guide: Biological Efficacy of Chiral Fluoropiperidine Scaffolds

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Compound of Interest

Compound Name: 4-Fluoropiperidine

CAS No.: 78197-27-0

Cat. No.: B2509456

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Executive Technical Summary

Fluorination of the piperidine ring is not merely a steric block; it is an electronic tuning tool. The efficacy of "**4-fluoropiperidine**" enantiomers depends heavily on the gauche effect and dipole interactions with the protonated nitrogen.

- **4-Fluoropiperidine** (Achiral Base): Used to block metabolic oxidation at the C4 position.
- **3-Fluoropiperidine** (Chiral): The (3R) and (3S) enantiomers exhibit distinct values (lowering basicity by ~1-2 units) and conformational locks, affecting membrane permeability and hERG binding.
- **3,4-Disubstituted Systems** (e.g., 3-Amino-4-Fluoro): These are the high-value "**4-fluoropiperidine**" targets. The cis-fluorine prefers the axial orientation, creating a specific vector for hydrogen bonding within the active site.

Mechanistic Comparison: The Fluorine Effect

The biological superiority of one enantiomer over another in fluoropiperidines is often driven by the lowering of amine basicity (reducing phospholipidosis risk) and conformational locking.

A.

Modulation & Bioavailability

The introduction of fluorine reduces the

of the piperidine nitrogen due to the inductive electron-withdrawing effect (

). However, the stereochemistry determines the magnitude of this effect.

Feature	Axial Fluorine (e.g., (3R)-3-F)	Equatorial Fluorine (e.g., (3S)-3-F)	Biological Impact
Dipole Alignment	C-F bond is antiparallel to the bond. [1]	C-F bond is gauche/parallel to the lone pair.	Axial F stabilizes the protonated amine less than equatorial, but often results in a higher relative to equatorial due to solvation effects.
Lipophilicity ()	Generally lower.	Generally higher.	Equatorial isomers often show better CNS penetration.
hERG Inhibition	Reduced affinity.	Higher affinity.	Axial F is preferred to reduce cardiotoxicity risk (e.g., MK-0731 case study).

B. Conformational Locking (The Gauche Effect)

In 3-amino-4-fluoropiperidines, the interaction between the fluorine and the adjacent amine/ammonium group dictates the ring pucker.

- Key Insight: The cis-3,4-isomer often locks the fluorine in the axial position to maximize the favorable electrostatic interaction between

and

. This "pre-organized" conformation reduces the entropic penalty of binding to a receptor.

Critical Data: Efficacy Benchmarks

The following data summarizes the impact of chirality on biological parameters, derived from optimization studies of KSP inhibitors and T-type

channel antagonists.

Table 1: Comparative Efficacy of Fluoropiperidine Variants

Scaffold Variant	Chirality	(approx)	Metabolic Stability ()	Primary Application
Unsubstituted Piperidine	Achiral	~11.0	Low (C4 oxidation)	General Linker (High Tox Risk)
4-Fluoropiperidine	Achiral	~9.6	High (Blocked C4)	Metabolic Blocker
3-Fluoropiperidine	(3S) / (3R)	~8.4 - 9.0	Medium	Tuning / hERG reduction
3-Amino-4-Fluoropiperidine	(3R,4R) vs (3S,4S)	~7.5 - 8.2	High	Peptidomimetics / GPCR Ligands

“

Case Study Highlight (MK-0731): In the development of Kinesin Spindle Protein (KSP) inhibitors, Merck researchers found that introducing a fluorine at the 3-position (chiral) modulated the

to ~7.6 (Axial F) vs 6.6 (Equatorial F).[1] The Axial-F enantiomer demonstrated superior cellular efficacy and reduced P-gp efflux compared to the des-fluoro or equatorial analogs.

Experimental Protocols

To evaluate these enantiomers, a rigorous workflow of synthesis, separation, and assay is required.

Protocol A: Kinetic Resolution of 3,4-Disubstituted Fluoropiperidines

Objective: Isolate enantiopure (3R,4R)-3-amino-**4-fluoropiperidine** for binding assays.

- Starting Material: Racemic trans-N-Boc-3-amino-**4-fluoropiperidine**.
- Resolution Step:
 - Dissolve racemate in tert-amyl alcohol.
 - Add Lipase PS Amano IM (immobilized).
 - Add vinyl acetate (acyl donor). Incubate at 30°C for 24h.
 - Mechanism:[1] The enzyme selectively acetylates the (3R,4R) amine, leaving the (3S,4S) amine free.
- Separation:
 - Filter the enzyme.

- Perform Acid-Base extraction. The free amine (S,S) extracts into aqueous HCl; the amide (R,R) remains in organic phase.
- Verification: Analyze via Chiral HPLC (Column: Chiralpak AD-H, Eluent: Hexane/IPA/DEA 90:10:0.1).

Protocol B:

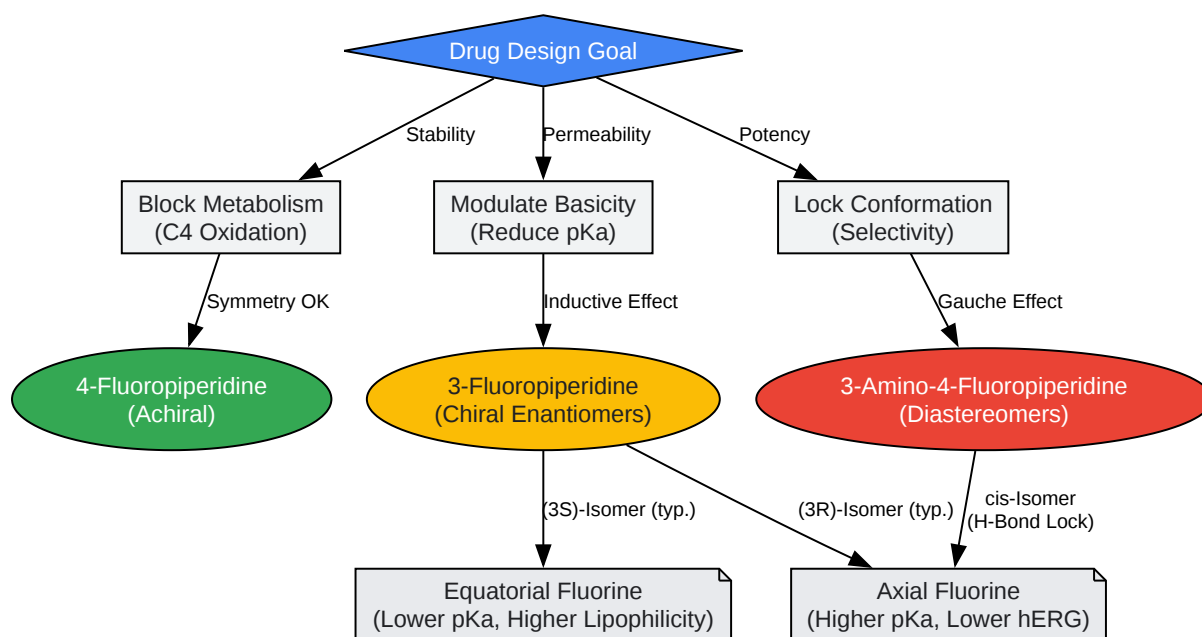
Determination (Potentiometric Titration)

Objective: Quantify the electronic influence of the fluorine stereochemistry.

- Prepare a 10 mM solution of the fluoropiperidine enantiomer in 0.15 M KCl (ionic strength adjustor).
- Titrate with 0.1 M HCl / 0.1 M KOH under inert atmosphere at 25°C.
- Data Processing: Use the Bjerrum plot method to determine the ionization constant.
- Validation: Compare against a piperidine standard (). A shift of >1.5 units confirms the inductive effect of the fluorine.

Visualizing the Mechanism

The following diagram illustrates the decision logic for selecting a specific fluoropiperidine enantiomer based on drug design goals (vs. Conformation).



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Caption: Decision matrix for selecting Fluoropiperidine scaffolds. The choice of enantiomer (Axial vs Equatorial) critically fine-tunes physicochemical properties.

References

- Scientific Update. (2019). Syn-3-Fluoro-4-aminopiperidine - a story from multiple orientations. [Link](#)
- Shipe, W. D., et al. (2008). Design, Synthesis, and Evaluation of a Novel 4-Aminomethyl-4-fluoropiperidine as a T-Type Ca²⁺ Channel Antagonist. Journal of Medicinal Chemistry. [Link](#)
- Nairoukh, Z., et al. (2020).[2] Understanding the Conformational Behavior of Fluorinated Piperidines: The Origin of the Axial-F Preference. Chemistry - A European Journal. [Link](#)

- BenchChem. (n.d.). tert-butyl (3R,4R)-3-amino-4-fluoropiperidine-1-carboxylate Product Guide. [Link](#)

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